

PBZ1038 dosage and administration guidelines

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Compound of Interest

Compound Name: PBZ1038

Cat. No.: B15564776

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Application Notes and Protocols for PBZ1038

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Introduction

PBZ1038 is a small molecule inhibitor of the bacterial GroES/GroEL chaperone system, a critical component for protein folding in bacteria.^{[1][2][3]} It is a bis-sulfonamido-2-phenylbenzoxazole compound and a structural analog of PBZ1587. **PBZ1038** exhibits potent inhibitory activity against Gram-negative chaperonins, leading to its antimicrobial effects.^{[1][2][3]} These application notes provide detailed protocols for in vitro and cellular assays to characterize the activity of **PBZ1038**, as well as a summary of its biochemical and cellular activities.

Data Presentation

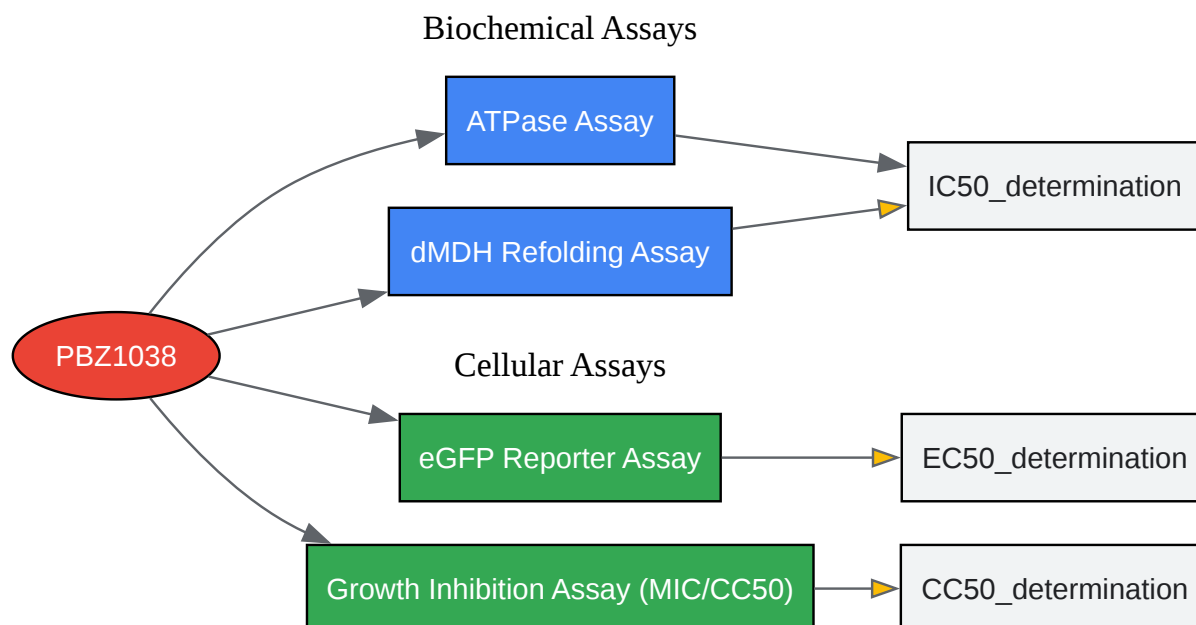
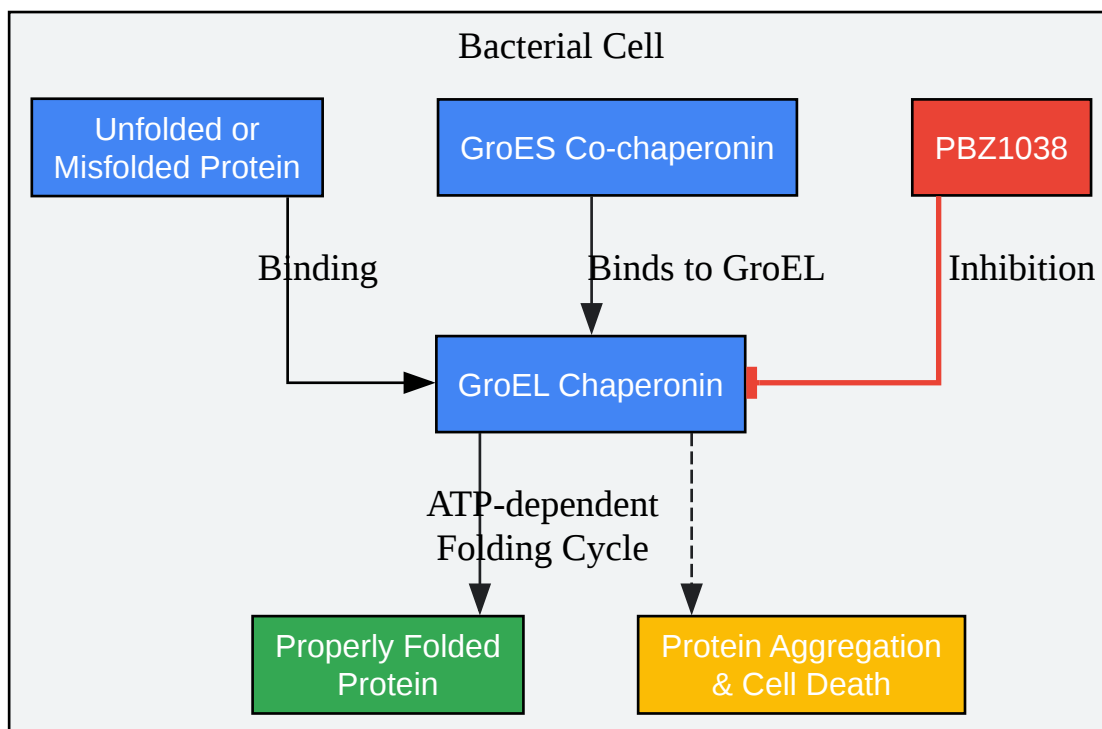
Table 1: Biochemical Activity of PBZ1038

Target	Assay Type	IC50 (μM)	Organism	Notes
GroEL	dMDH Refolding	0.020 ± 0.003	E. coli	Inhibition of GroES/GroEL-mediated refolding of denatured malate dehydrogenase.
GroEL A106N Mutant	dMDH Refolding	>100	E. coli	Demonstrates the importance of the A106 residue in the GroEL binding pocket for PBZ1038 activity.

Table 2: Cellular Activity of PBZ1038

Cell Line / Strain	Assay Type	EC50 (μM)	CC50 (μM)	Organism	Notes
E. coli MC4100 ΔacrB (expressing E. coli GroES/GroEL)	eGFP Reporter	0.04 ± 0.01	0.05 ± 0.01	E. coli	Measures the inhibition of GroEL-dependent folding of a mutated eGFP in a multidrug efflux pump deficient strain.
E. coli MC4100 ΔacrB (expressing E. faecium GroES/GroEL)	eGFP Reporter	0.21 ± 0.03	0.41 ± 0.06	E. coli	Demonstrate s reduced potency against the Gram-positive E. faecium chaperonin.
E. coli MC4100 ΔacrB (expressing WT GroEL)	Growth Inhibition	-	0.05 ± 0.01	E. coli	Measures the cytotoxic effect of PBZ1038.
E. coli MC4100 ΔacrB (expressing A106N GroEL)	Growth Inhibition	-	>100	E. coli	Rescue of the cytotoxic phenotype by a resistant GroEL mutant confirms on-target activity.

Mandatory Visualization



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References

- 1. lander-lab.com [lander-lab.com]
- 2. researchgate.net [researchgate.net]
- 3. pubs.acs.org [pubs.acs.org]
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